

Application Note: Dosing Regimens for Tiofedrine in Chronic Cerebrovascular Insufficiency

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Compound of Interest

Compound Name: *Tiofedrine*

CAS No.: 66788-41-8

Cat. No.: B1229409

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Part 1: Executive Summary & Mechanism of Action

Introduction

Tiofedrine (D8955, Novocebrin) is a thiophene-derived amino-alcohol chemically related to l-norephedrine. Unlike its sympathomimetic congeners which typically induce vasoconstriction, **Tiofedrine** exhibits a distinct pharmacological profile characterized by cerebral vasodilation and metabolic activation.

This Application Note provides a translational framework for researchers investigating **Tiofedrine** for Chronic Cerebrovascular Insufficiency (CCVI). CCVI is characterized by a long-term reduction in cerebral blood flow (CBF), leading to metabolic downregulation and cognitive decline (vascular dementia). **Tiofedrine**'s dual mechanism—hemodynamic improvement and vigilance enhancement—makes it a candidate for repurposing in modern neurovascular protocols.

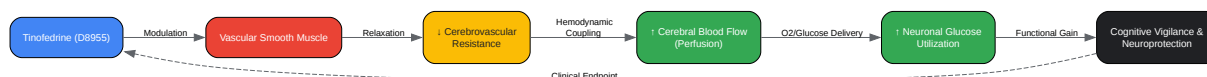
Mechanism of Action (MOA)

Tinofedrine functions primarily by reducing cerebrovascular resistance (CVR) without significant hypotension, thereby increasing global and regional CBF.

- Hemodynamic Effect: Direct relaxation of cerebral vascular smooth muscle, likely via modulation of adrenergic tone or calcium flux inhibition (distinct from pure calcium channel blockers).
- Metabolic Effect: Improvement in neuronal vigilance and glucose utilization, counteracting the "twilight state" of ischemic neurons.

Signaling Pathway Visualization

The following diagram illustrates the hypothesized cascade from systemic administration to neuroprotection.



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Figure 1: Mechanistic pathway of **Tinofedrine** in restoring neurovascular coupling.

Part 2: Pharmacokinetics & Dosing Rationale[1]

To design a valid experiment, one must respect the drug's pharmacokinetic (PK) limitations.

Tinofedrine has a short half-life, necessitating specific dosing intervals to maintain therapeutic thresholds.

Key PK Parameters

Parameter	Value	Implications for Protocol Design
Half-Life ()	3.0 – 3.8 hours (Rat/Dog/Human)	Requires TID (3x daily) or QID (4x daily) dosing to prevent trough levels.
Bioavailability	~50–63% (Oral)	Oral doses must be approx. 2x the IV dose to achieve equivalent plasma exposure.
Metabolism	Hepatic (Complete)	High first-pass effect. Biliary excretion is prominent.
Distribution	High affinity for Lung/Brain	Rapid onset of action; suitable for acute and chronic models.

Dosing Logic

- Historical Human IV Dose: 0.12 – 0.17 mg/kg (approx. 10–12 mg/day for a 70kg adult).
- Target Oral Dose: Accounting for 50% bioavailability, the effective oral dose is ~20–30 mg/day.
- Scaling to Rodents: Rodents metabolize drugs faster (allometric scaling).
 - Rat Equivalent Dose (RED) = Human Dose (mg/kg) × 6.2.
 - Calculation: $0.17 \text{ mg/kg} \times 6.2 \approx 1.05 \text{ mg/kg (IV)}$.
 - Oral Adjustment: ~2.0 – 5.0 mg/kg PO is the recommended starting range for efficacy studies in rats.

Part 3: Experimental Protocols

Protocol A: Preclinical Dose Optimization (Rat 2VO Model)

Objective: Determine the Minimum Effective Dose (MED) of **Tinofedrine** for restoring spatial memory in chronic hypoperfusion.

Model: Permanent Bilateral Common Carotid Artery Occlusion (2VO) in Wistar rats. This mimics CCVI.

Workflow:

- Surgery (Day 0): Ligate both common carotid arteries.
- Recovery (Day 1-7): Allow hypoperfusion pathology to stabilize.
- Treatment (Day 8-28):
 - Group 1 (Vehicle): Saline PO, TID.
 - Group 2 (Low Dose): **Tinofedrine** 2 mg/kg PO, TID.
 - Group 3 (High Dose): **Tinofedrine** 5 mg/kg PO, TID.
 - Group 4 (Positive Control): Nimodipine or Pentoxifylline.
- Assessment (Day 29): Morris Water Maze (Spatial Memory) + fMRI (CBF measurement).

Critical Step (Dosing Frequency):



WARNING: Do not dose Once Daily (QD). Due to the 3.5h half-life, QD dosing will result in "washout" periods of >20 hours, nullifying the therapeutic effect on chronic ischemia. You must dose TID (every 8 hours) or use an osmotic minipump for continuous infusion.

Protocol B: Clinical Trial Regimen Design (Phase 2a)

Objective: Proof-of-concept for **Tinofedrine** in Vascular Cognitive Impairment (VCI).

Study Design: Randomized, Double-Blind, Placebo-Controlled. Population: Patients with documented lacunar infarcts or small vessel disease.

Dosing Regimen:

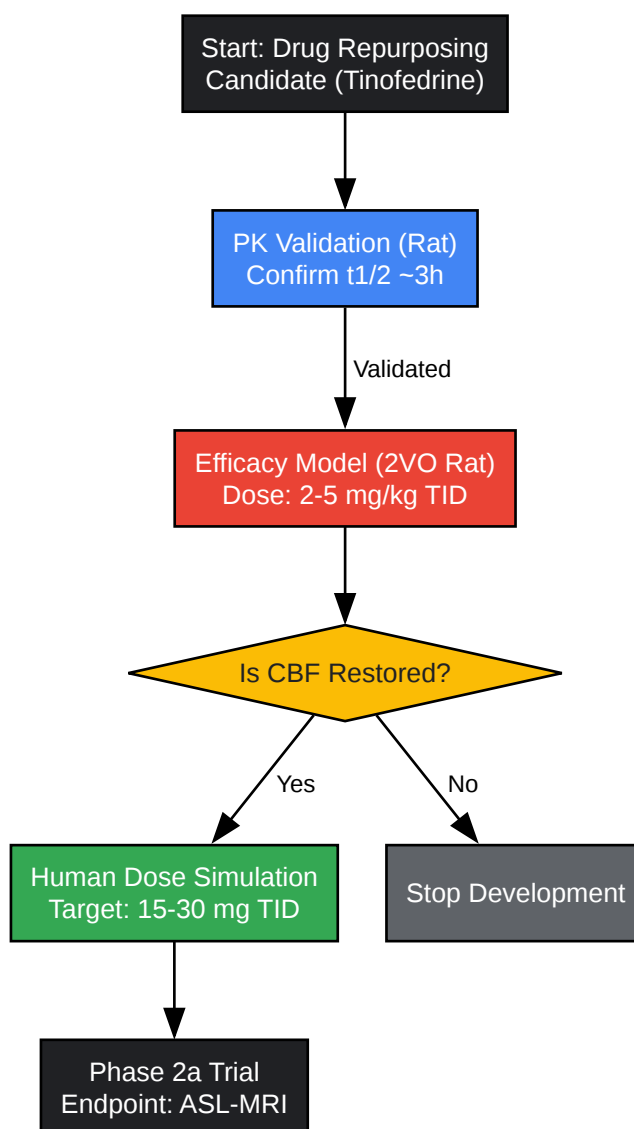
- Formulation: Immediate Release (IR) Tablets.
- Dose: 15 mg or 30 mg.
- Frequency: Three times daily (TID) with meals.
- Duration: 12 Weeks.

Endpoints:

- Primary: Change in CBF (measured via Arterial Spin Labeling MRI) in the frontal cortex.
- Secondary: ADAS-Cog scores (Vigilance/Attention subscales).

Part 4: Translational Workflow Visualization

The following diagram outlines the decision matrix for moving **Tinofedrine** from animal models to human trials.



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Figure 2: Translational workflow for **Tiofedrine** development.

Part 5: References

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